

# An In-depth Technical Guide to 2-Bromo-4'-Hydroxy-3'-Nitroacetophenone

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## Compound of Interest

Compound Name: *2-BROMO-4'-HYDROXY-3'-NITROACETOPHENONE*

CAS No.: 5029-61-8

Cat. No.: B1219395

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For Researchers, Scientists, and Drug Development Professionals

## Authored by: [Your Name/Gemini], Senior Application Scientist

**Abstract:** This technical guide provides a comprehensive overview of **2-bromo-4'-hydroxy-3'-nitroacetophenone**, a substituted acetophenone with significant potential as a versatile intermediate in synthetic organic chemistry and drug discovery. While this specific molecule is not extensively documented in peer-reviewed literature, this guide consolidates available data, provides predicted analytical characteristics, and outlines a plausible synthetic pathway based on established chemical principles. The document is intended to serve as a foundational resource for researchers interested in the synthesis, characterization, and potential applications of this and related compounds.

## Introduction: The Strategic Importance of Substituted Acetophenones

Substituted acetophenones are a cornerstone in medicinal chemistry and materials science, serving as crucial building blocks for a diverse array of biologically active molecules and functional materials. The strategic placement of various functional groups on the acetophenone scaffold allows for the fine-tuning of electronic properties, reactivity, and biological interactions. The title compound, **2-bromo-4'-hydroxy-3'-nitroacetophenone**, is a prime example of a highly functionalized intermediate. The presence of an  $\alpha$ -bromo ketone imparts a reactive electrophilic site, the phenolic hydroxyl group offers a handle for derivatization and potential hydrogen bonding interactions, and the nitro group acts as a strong electron-withdrawing group, influencing the reactivity of the aromatic ring and providing a precursor for an amino group. These features make it a valuable synthon for the construction of complex heterocyclic systems and novel pharmaceutical candidates.

## Chemical Structure and Physicochemical Properties

The chemical identity of **2-bromo-4'-hydroxy-3'-nitroacetophenone** is confirmed by its CAS number and molecular formula.

- IUPAC Name: 2-Bromo-1-(4-hydroxy-3-nitrophenyl)ethanone
- CAS Number: 5029-61-8[1][2]
- Molecular Formula: C<sub>8</sub>H<sub>6</sub>BrNO<sub>4</sub>[2]
- Molecular Weight: 260.04 g/mol [3]

A summary of its known and predicted physicochemical properties is presented in the table below.

| Property      | Value                    | Source |
|---------------|--------------------------|--------|
| Appearance    | Solid (predicted)        | -      |
| Melting Point | 93 °C                    | [3]    |
| Boiling Point | 150-155 °C (at 0.2 Torr) | [3]    |
| pKa           | 4.77 (Predicted)         | [3]    |

# Synthesis of 2-Bromo-4'-Hydroxy-3'-Nitroacetophenone: A Proposed Pathway

While a specific, peer-reviewed synthesis protocol for **2-bromo-4'-hydroxy-3'-nitroacetophenone** is not readily available, a highly plausible and efficient synthetic route can be designed based on the well-established  $\alpha$ -bromination of ketones. The logical precursor for this synthesis is 4'-hydroxy-3'-nitroacetophenone.

The proposed synthesis involves the direct bromination of the  $\alpha$ -carbon of the acetyl group of 4'-hydroxy-3'-nitroacetophenone. The presence of the electron-withdrawing nitro group and the activating hydroxyl group on the aromatic ring can influence the reaction conditions required.

## Experimental Protocol: Proposed $\alpha$ -Bromination

This protocol is a generalized procedure based on common methods for the  $\alpha$ -bromination of acetophenone derivatives.<sup>[4]</sup> Optimization of reaction time, temperature, and stoichiometry of reagents may be necessary to achieve high yields and purity.

Materials:

- 4'-Hydroxy-3'-nitroacetophenone
- N-Bromosuccinimide (NBS)
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO) (as a radical initiator)
- Carbon tetrachloride (CCl<sub>4</sub>) or other suitable anhydrous, non-polar solvent
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware for reflux and work-up

Procedure:

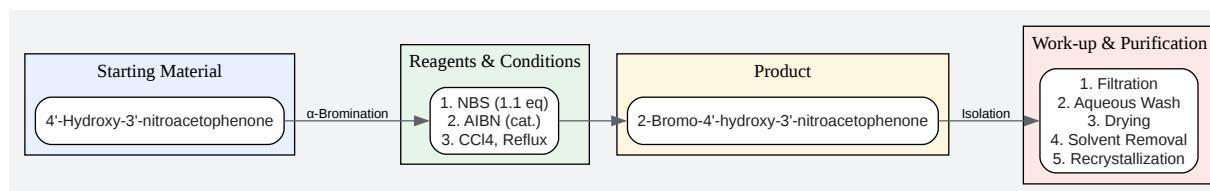
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4'-hydroxy-3'-nitroacetophenone (1 equivalent) in anhydrous CCl<sub>4</sub>.
- Add N-Bromosuccinimide (NBS) (1.05-1.1 equivalents) to the solution.

- Add a catalytic amount of AIBN or BPO.
- Flush the apparatus with an inert gas.
- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within a few hours.
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the succinimide byproduct.
- Wash the filtrate with water and then with a saturated sodium bicarbonate solution to remove any remaining acidic impurities.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) to yield pure **2-bromo-4'-hydroxy-3'-nitroacetophenone**.

#### Causality Behind Experimental Choices:

- **NBS as Brominating Agent:** NBS is a convenient and selective source of bromine for allylic and benzylic bromination, as well as  $\alpha$ -bromination of ketones, under radical conditions. It is a solid, making it easier and safer to handle than liquid bromine.
- **Radical Initiator (AIBN/BPO):** The  $\alpha$ -bromination of ketones with NBS proceeds via a radical mechanism. AIBN or BPO is used to initiate the reaction by providing a source of radicals upon heating.
- **Anhydrous Conditions:** The reaction should be carried out under anhydrous conditions to prevent the hydrolysis of NBS and potential side reactions.
- **Inert Atmosphere:** An inert atmosphere prevents the interference of atmospheric oxygen, which can act as a radical scavenger and inhibit the desired reaction.

Diagram of the Proposed Synthetic Workflow:



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Caption: Proposed synthesis of **2-bromo-4'-hydroxy-3'-nitroacetophenone**.

## Spectroscopic Characterization (Predicted)

While experimental spectra for **2-bromo-4'-hydroxy-3'-nitroacetophenone** are not readily available in the searched literature, its key spectroscopic features can be predicted based on the analysis of its functional groups and data from analogous compounds.

### <sup>1</sup>H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show the following signals:

| Chemical Shift (δ, ppm) | Multiplicity        | Integration | Assignment                              |
|-------------------------|---------------------|-------------|-----------------------------------------|
| ~10.0 - 11.0            | Singlet (broad)     | 1H          | Ar-OH                                   |
| ~8.5                    | Doublet             | 1H          | Ar-H (proton ortho to the nitro group)  |
| ~8.2                    | Doublet of doublets | 1H          | Ar-H (proton ortho to the acetyl group) |
| ~7.2                    | Doublet             | 1H          | Ar-H (proton meta to the nitro group)   |
| ~4.5                    | Singlet             | 2H          | -COCH <sub>2</sub> Br                   |

## <sup>13</sup>C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will be characterized by signals for the carbonyl carbon, the brominated methylene carbon, and the aromatic carbons.

## Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will be dominated by strong absorptions corresponding to the carbonyl, hydroxyl, and nitro groups.

| Wavenumber (cm <sup>-1</sup> ) | Functional Group | Description                                                    |
|--------------------------------|------------------|----------------------------------------------------------------|
| 3200-3500                      | O-H (hydroxyl)   | Broad absorption                                               |
| ~1680                          | C=O (carbonyl)   | Strong, sharp absorption                                       |
| ~1520 and ~1350                | N-O (nitro)      | Two strong absorptions for asymmetric and symmetric stretching |
| ~1250                          | C-O (phenol)     | Stretching vibration                                           |
| ~600-700                       | C-Br             | Stretching vibration                                           |

## Mass Spectrometry (Predicted)

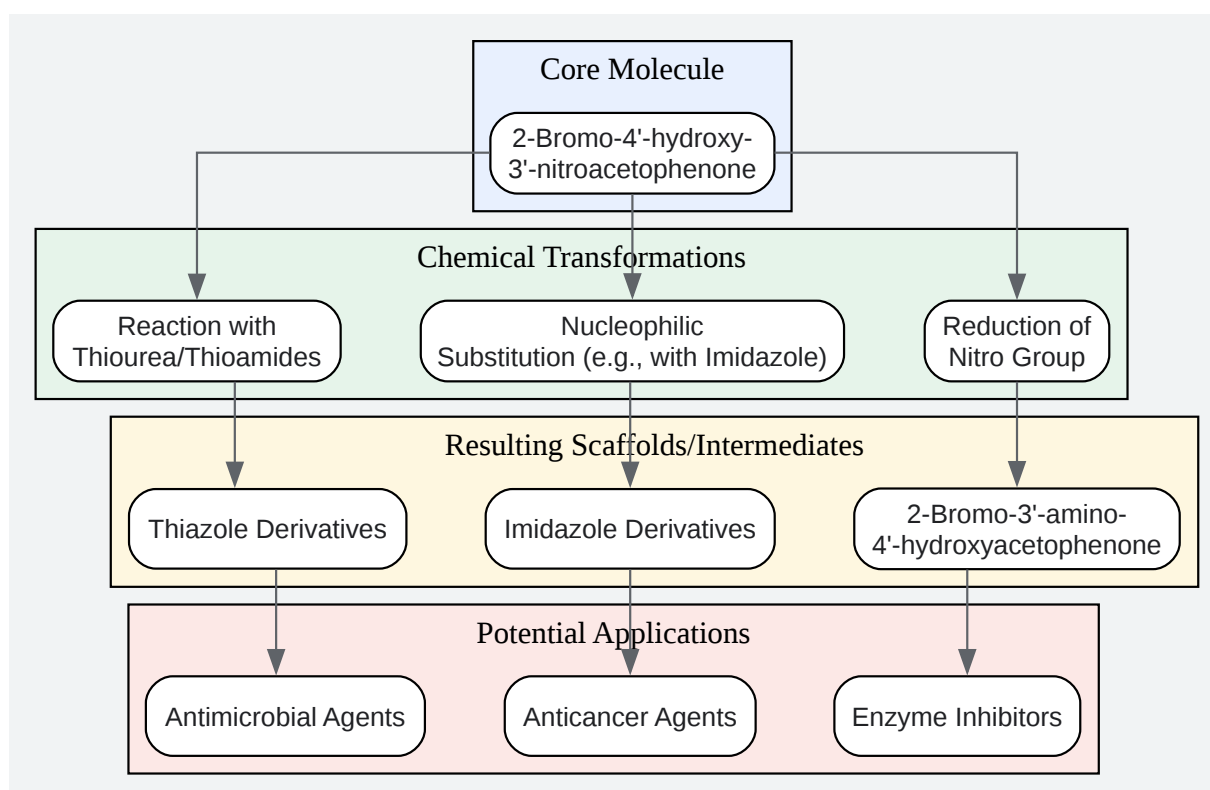
The mass spectrum is expected to show a molecular ion peak (M<sup>+</sup>) and a characteristic M+2 peak of similar intensity due to the presence of the bromine atom (<sup>79</sup>Br and <sup>81</sup>Br isotopes). Key fragmentation patterns would likely involve the loss of the bromine atom and cleavage of the acetyl group.

## Potential Applications in Drug Discovery and Development

While specific biological activities of **2-bromo-4'-hydroxy-3'-nitroacetophenone** are not documented, its structural motifs suggest several promising avenues for research. Halogenated acetophenones are known to possess a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.

- **Intermediate for Heterocyclic Synthesis:** The  $\alpha$ -bromo ketone functionality is a classic electrophile for the synthesis of various five- and six-membered heterocyclic rings, such as thiazoles, imidazoles, and pyrimidines. These scaffolds are prevalent in many approved drugs.
- **Potential Enzyme Inhibition:** The electrophilic nature of the  $\alpha$ -bromomethyl ketone group makes it a potential covalent inhibitor of enzymes with nucleophilic residues (e.g., cysteine or histidine) in their active sites. For instance, related bromoacetophenone derivatives have been investigated as inhibitors of protein tyrosine phosphatases.<sup>[5]</sup>
- **Precursor for Bioactive Amines:** The nitro group can be readily reduced to an amine, opening up a vast chemical space for further derivatization to explore structure-activity relationships for various biological targets.

Diagram of Potential Application Pathways:



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Caption: Potential synthetic transformations and applications.

## Safety and Handling

As with all  $\alpha$ -bromo ketones, **2-bromo-4'-hydroxy-3'-nitroacetophenone** should be handled with care as it is expected to be a lachrymator and a skin and respiratory tract irritant.

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, consult the Material Safety Data Sheet (MSDS) from the supplier.

## Conclusion

**2-Bromo-4'-hydroxy-3'-nitroacetophenone** is a strategically functionalized molecule with considerable potential as a building block in synthetic and medicinal chemistry. This guide has provided a comprehensive overview of its chemical structure, physicochemical properties, a plausible synthetic route, and predicted analytical data. While further experimental validation is required to fully elucidate its properties and reactivity, the information presented here serves as a valuable starting point for researchers looking to exploit the synthetic utility of this promising intermediate.

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## Sources

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